

Spectroscopic Profile of Tosyl Cyanide: A Technical Guide

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Compound of Interest

Compound Name: *Tosyl cyanide*

Cat. No.: *B147045*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the key spectroscopic data for **Tosyl Cyanide** (p-toluenesulfonyl cyanide), a versatile reagent in organic synthesis. This document is intended to serve as a core reference for researchers, scientists, and professionals in drug development, offering detailed spectral information and the methodologies for its acquisition.

Core Spectroscopic Data

Tosyl cyanide ($C_8H_7NO_2S$, Molecular Weight: 181.21 g/mol) is a crystalline solid at room temperature.^[1] Its structure, featuring a tosyl group attached to a cyanide moiety, gives rise to characteristic spectroscopic signatures that are crucial for its identification and characterization in chemical reactions.^[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of **tosyl cyanide** by providing information about the hydrogen (1H) and carbon (^{13}C) environments within the molecule.

1H NMR Data

The 1H NMR spectrum of **tosyl cyanide** is characterized by signals corresponding to the aromatic protons of the tosyl group and the protons of the methyl group.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available in search results			

¹³C NMR Data

The ¹³C NMR spectrum provides insights into the carbon framework of the molecule.

Chemical Shift (δ) ppm	Assignment
Data not available in search results	

Infrared (IR) Spectroscopy

Infrared spectroscopy is instrumental in identifying the functional groups present in **tosyl cyanide**, particularly the sulfonyl and cyanide groups.

Wavenumber (cm ⁻¹)	Functional Group
Data not available in search results	

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **tosyl cyanide**, confirming its elemental composition and structural integrity.

m/z	Assignment
181	[M] ⁺ (Molecular Ion) [3]
Further fragmentation data not available in search results	

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. Specific parameters may vary depending on the instrumentation and experimental conditions.

NMR Spectroscopy

A sample of **tosyl cyanide** is typically dissolved in a deuterated solvent, such as chloroform- d ($CDCl_3$) or dimethyl sulfoxide- d_6 ($DMSO-d_6$), and transferred to an NMR tube. The spectrum is then acquired on a spectrometer, with typical frequencies for 1H NMR ranging from 300 to 600 MHz. Chemical shifts are reported in parts per million (ppm) relative to a tetramethylsilane (TMS) internal standard.

IR Spectroscopy

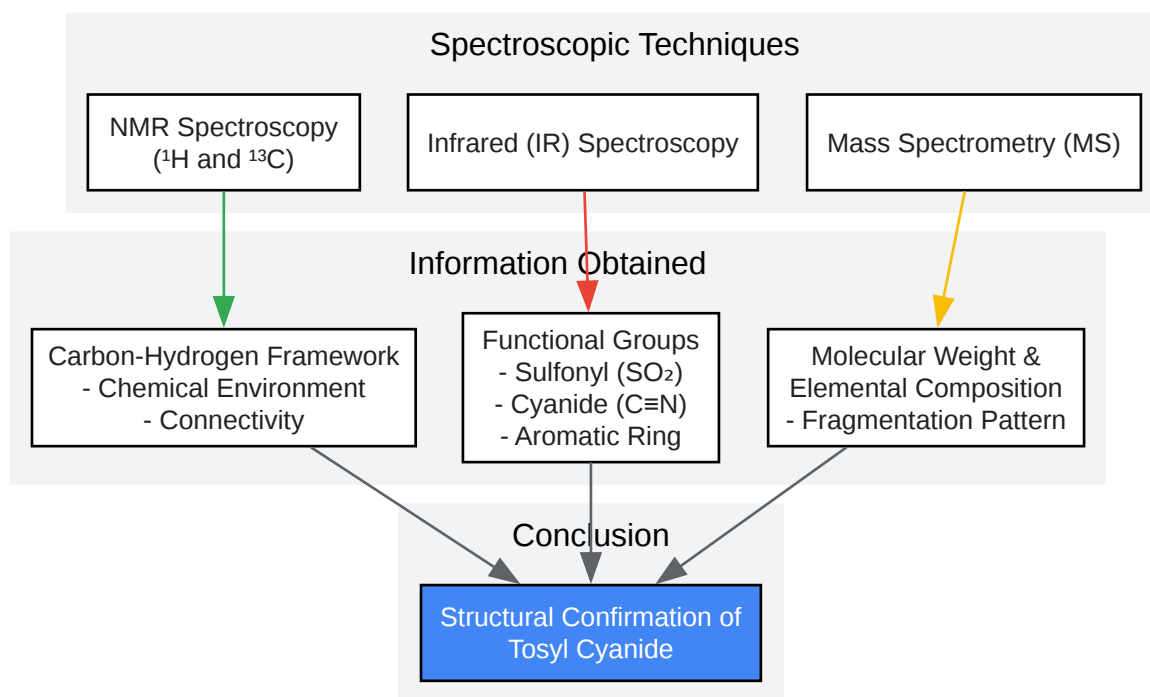
The IR spectrum of solid **tosyl cyanide** can be obtained using the KBr pellet method. A small amount of the sample is ground with dry potassium bromide (KBr) and pressed into a thin, transparent disk. The spectrum is then recorded using an FTIR spectrometer. Alternatively, for a solution, a small amount of the compound is dissolved in a suitable solvent (e.g., chloroform) and the spectrum is recorded in a liquid cell.

Mass Spectrometry

For mass spectrometry, a dilute solution of **tosyl cyanide** in a volatile solvent like methanol or acetonitrile is prepared. The sample is then introduced into the mass spectrometer, typically using an electrospray ionization (ESI) or electron impact (EI) source. The instrument analyzes the mass-to-charge ratio (m/z) of the resulting ions. High-resolution mass spectrometry (HRMS) can be used to determine the exact mass and elemental composition.

Logical Relationships in Spectroscopic Characterization

The different spectroscopic techniques provide complementary information that, when combined, allows for the unambiguous identification and characterization of **tosyl cyanide**. The logical workflow for this process is illustrated below.



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Caption: Logical workflow for the spectroscopic characterization of **tosyl cyanide**.

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References

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- 2. Tosyl Cyanide (TsCN)|CAS 19158-51-1|Supplier [benchchem.com]
- 3. p-Toluenesulphonyl cyanide | C₈H₇NO₂S | CID 87946 - PubChem [pubchem.ncbi.nlm.nih.gov]
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